

INBRX-121 stability and handling for in vitro experiments

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Compound of Interest

Compound Name: NK 121

Cat. No.: B1140023

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INBRX-121 Technical Support Center

Disclaimer: This document provides generalized guidance for the stability and handling of a molecule with characteristics similar to INBRX-121 for in vitro research purposes. The data presented here is illustrative and not based on publicly available information for INBRX-121. Researchers should always refer to the manufacturer-provided product-specific information and safety data sheet (SDS) for definitive protocols.

Frequently Asked Questions (FAQs)

Storage and Stability

- Q: How should I store the lyophilized INBRX-121?
 - A: Lyophilized INBRX-121 should be stored at -20°C to -80°C. When stored as recommended, it is expected to be stable for at least 12 months.
- Q: What is the stability of INBRX-121 after reconstitution?
 - A: After reconstitution, INBRX-121 can be stored at 4°C for up to one week. For longer-term storage, it is recommended to aliquot the reconstituted solution and store it at -80°C for up to 3 months. Avoid repeated freeze-thaw cycles.
- Q: Can I store reconstituted INBRX-121 at -20°C?

- A: It is not recommended to store reconstituted INBRX-121 at -20°C as this can lead to the formation of ice crystals that may damage the protein structure. For long-term storage, -80°C is preferred.

Handling and Preparation

- Q: What is the recommended solvent for reconstituting INBRX-121?
 - A: Reconstitute the lyophilized powder with sterile, nuclease-free water.
- Q: How do I properly reconstitute INBRX-121?
 - A: Briefly centrifuge the vial to ensure the powder is at the bottom. Slowly add the recommended volume of sterile water, and gently swirl the vial to dissolve the contents. Do not vortex, as this can cause protein denaturation.
- Q: What materials are compatible with INBRX-121 solutions?
 - A: Use polypropylene or siliconized tubes and pipette tips to minimize protein loss due to adsorption. Avoid using materials that may leach contaminants.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no activity in in vitro assay	Improper storage of lyophilized or reconstituted product.	Ensure the product was stored at the recommended temperatures. Use a fresh vial if improper storage is suspected.
Repeated freeze-thaw cycles.	Aliquot the reconstituted solution to avoid multiple freeze-thaw cycles.	
Incorrect reconstitution.	Review the reconstitution protocol. Ensure the correct solvent and technique were used.	
Precipitate formation in the solution	High concentration.	If a higher concentration is needed, consult with technical support for formulation advice.
Buffer incompatibility.	Ensure the buffer used for dilution is compatible with INBRX-121.	
Inconsistent results between experiments	Variability in handling.	Standardize all handling procedures, including incubation times and temperatures.
Contamination.	Use sterile techniques and reagents to prevent microbial or chemical contamination.	

Quantitative Data Summary

Table 1: Stability of Lyophilized INBRX-121

Storage Temperature	Duration	Expected Activity Loss
-80°C	24 months	< 5%
-20°C	12 months	< 10%
4°C	1 month	> 20%
Room Temperature (25°C)	24 hours	> 50%

Table 2: Stability of Reconstituted INBRX-121

Storage Temperature	Duration	Recommended Use
-80°C	3 months	Long-term storage
4°C	1 week	Short-term storage
Room Temperature (25°C)	8 hours	Immediate use

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized INBRX-121

- Before opening, bring the vial of lyophilized INBRX-121 to room temperature.
- Briefly centrifuge the vial to collect the powder at the bottom.
- Using a sterile pipette, slowly add the volume of sterile, nuclease-free water as specified on the product data sheet to achieve the desired concentration.
- Gently swirl the vial until the powder is completely dissolved. Avoid shaking or vortexing.
- The reconstituted solution is now ready for use or for aliquoting and storage.

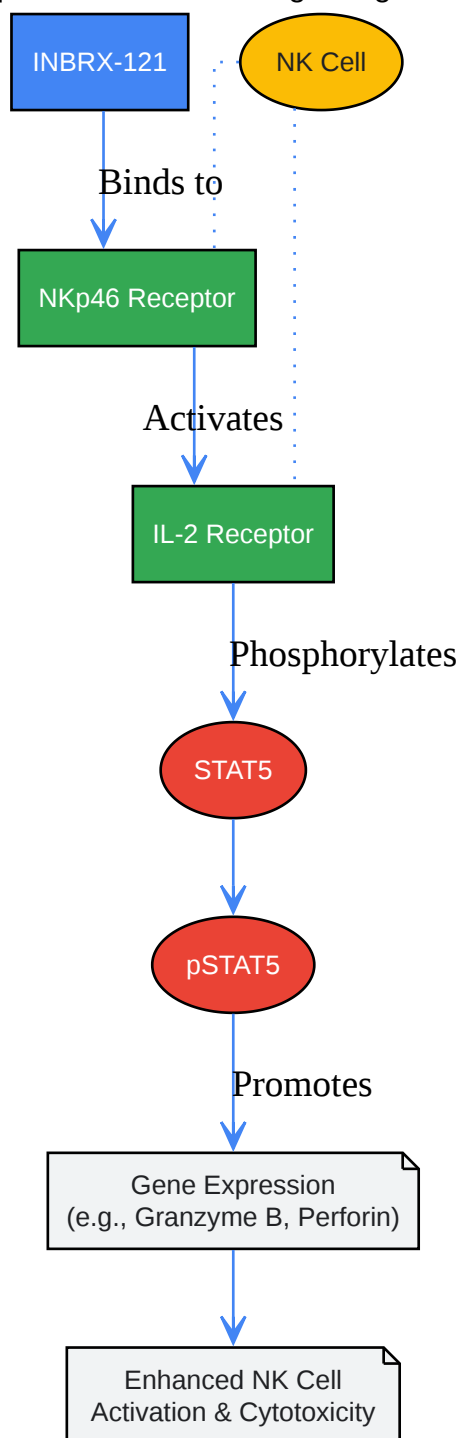
Protocol 2: Preparation of Working Solutions

- Thaw the reconstituted INBRX-121 aliquot on ice.

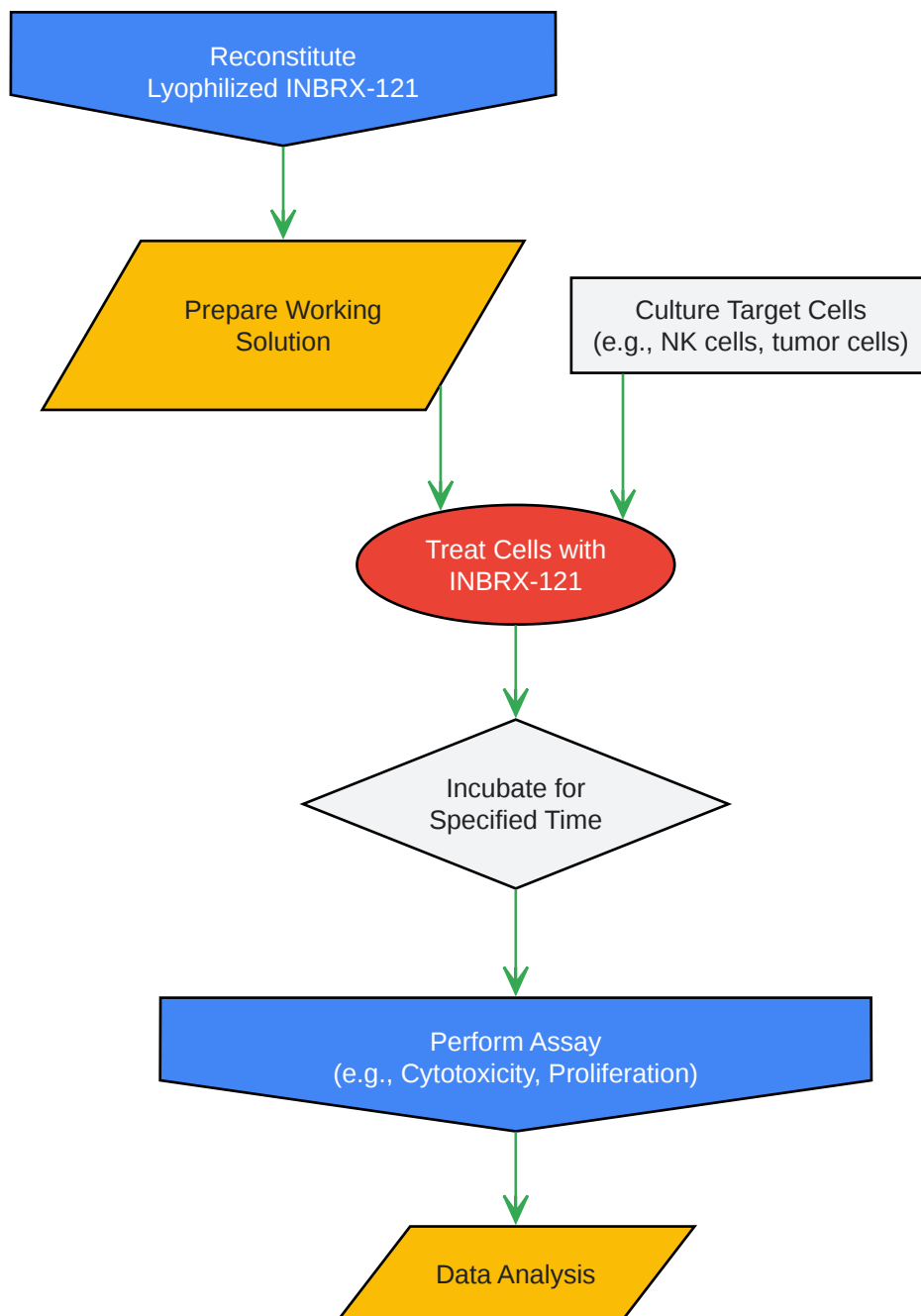
- Using a pre-chilled, low-adsorption pipette tip, transfer the required volume of the stock solution into a sterile polypropylene tube.
- Dilute the stock solution to the desired working concentration using a recommended sterile buffer (e.g., PBS with 0.1% BSA).
- Gently mix the working solution by pipetting up and down. Avoid introducing air bubbles.
- Keep the working solution on ice until ready for use in the experiment.

Visualizations

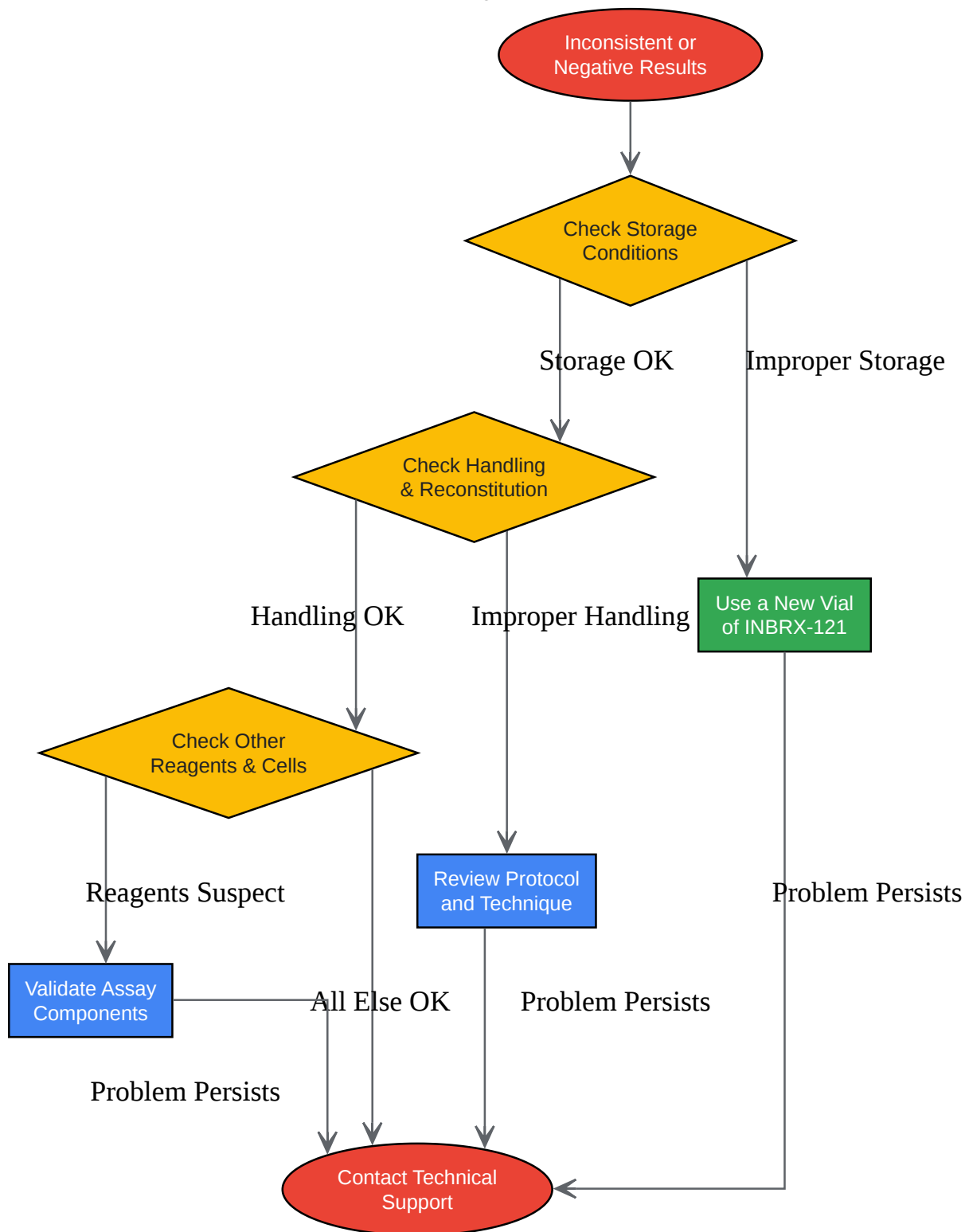
Simplified INBRX-121 Signaling Pathway



General In Vitro Experimental Workflow



Troubleshooting Decision Tree

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